

Application Notes and Protocols for Measuring G-9791 Binding Affinity

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Compound of Interest

Compound Name: G-9791
Cat. No.: B15603684

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These application notes provide detailed protocols for measuring the binding affinity of **G-9791**, a potent inhibitor of p21-activated kinases (PAKs), specifically targeting PAK1 and PAK2. The provided methodologies and data presentation guidelines are intended to assist researchers in accurately quantifying the interaction between **G-9791** and its target kinases.

Introduction to G-9791 and its Targets

G-9791 is a small molecule inhibitor that has demonstrated high affinity for Group I PAKs, particularly PAK1 and PAK2. Understanding the binding affinity of **G-9791** is crucial for its development as a therapeutic agent, as affinity is a key determinant of a drug's potency and selectivity. p21-activated kinases are serine/threonine kinases that play a significant role in various cellular processes, including cytoskeletal dynamics, cell proliferation, and survival. Their dysregulation has been implicated in several diseases, including cancer.

Quantitative Data Summary

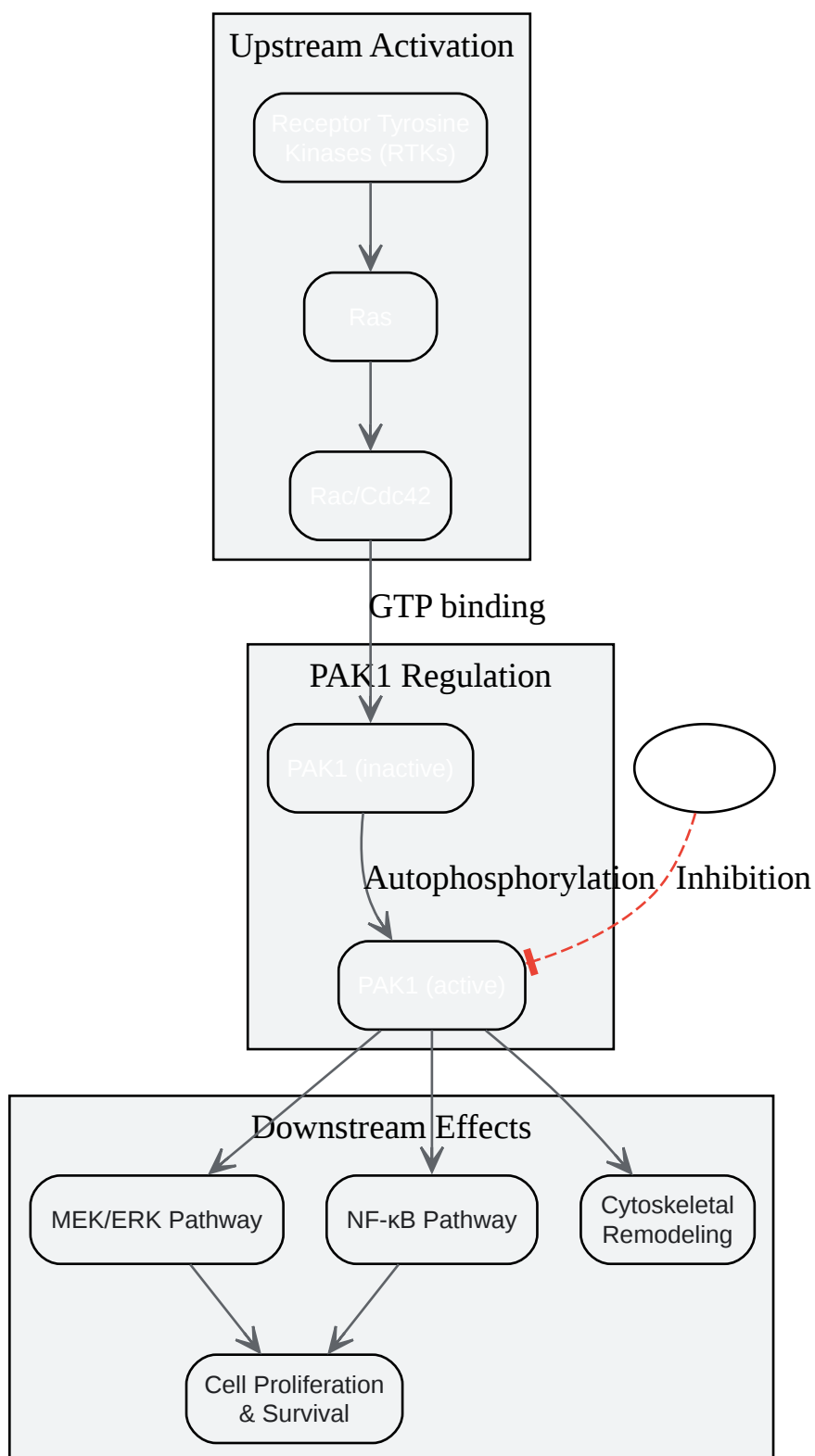
The binding affinity of **G-9791** for its primary targets, PAK1 and PAK2, can be quantified using various biophysical and biochemical techniques. The equilibrium dissociation constant (K_d) or

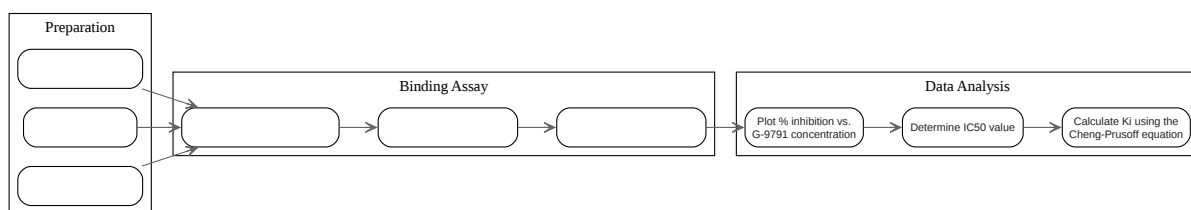
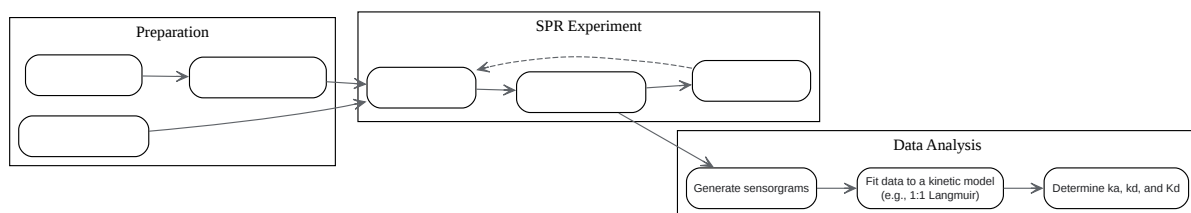
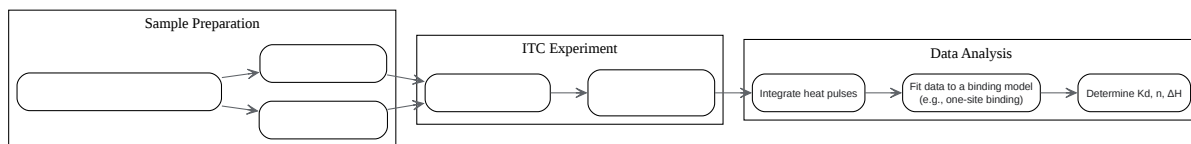
the inhibition constant (K_i) are common metrics used to express binding affinity, where a lower value indicates a stronger interaction.

Compound	Target	Method	Affinity Constant (K_i)	Reference
G-9791	PAK1	Radiometric Kinase Assay	0.95 nM	[1]
G-9791	PAK2	Radiometric Kinase Assay	2.0 nM	[1]

Signaling Pathway of PAK1

The following diagram illustrates a simplified signaling pathway involving PAK1, which is a key target of **G-9791**.





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References

- [1. Identification of a novel PAK1 inhibitor to treat pancreatic cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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